

validation of 6-Methyl-1-heptanol purity by GC

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

Get Quote

Basic Compound Information

The table below summarizes the fundamental identifiers and physical properties of **6-Methyl-1-heptanol** (CAS 1653-40-3) from the search results.

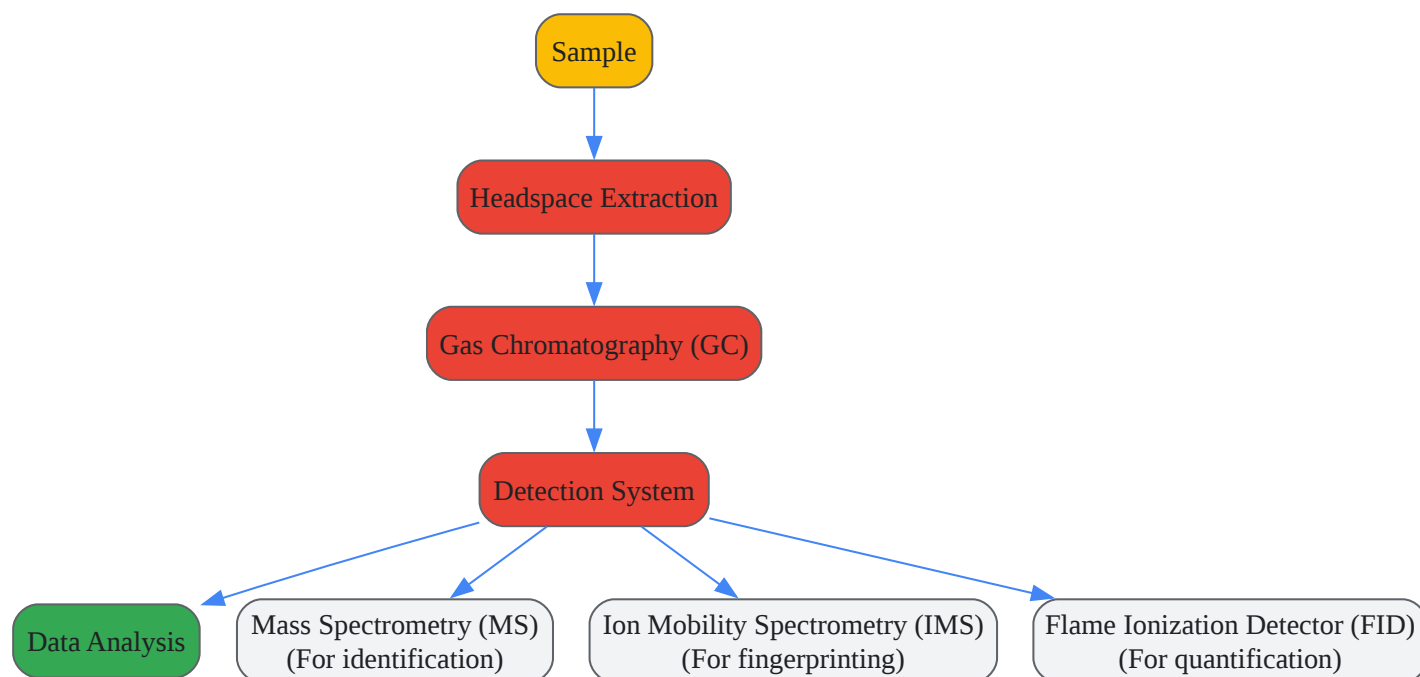
Property	Value / Description
CAS Registry Number	1653-40-3 [1] [2] [3]
Molecular Formula	C ₈ H ₁₈ O [1] [2] [3]
Molecular Weight	130.23 g/mol [1] [2] [3]
IUPAC Name	6-methylheptan-1-ol [3]
Boiling Point	187 °C / 460 K [2] [3]
Appearance	Colourless transparent liquid [1] [3]
Purity (from supplier)	98.0% min (by GC) [1]

Analytical Contexts & Techniques

While specific validation protocols are not detailed, the search results mention several advanced analytical techniques suitable for analyzing volatile compounds like **6-Methyl-1-heptanol**. These can inform your method selection.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique has been used to identify **6-Methyl-1-heptanol** as a volatile compound in biological samples, such as in a study on rat preputial glands [4]. It is a standard method for separating and positively identifying components in a mixture.
- **Headspace Gas Chromatography-Ion Mobility Spectrometry (HS-GC-IMS):** This technique is highlighted in food science research for creating volatile compound fingerprints and differentiating samples from different sources or developmental stages [5] [6]. It is particularly useful for analyzing complex aromas.
- **Headspace-Solid Phase Microextraction (HS-SPME-GC-MS):** This method has been optimized for detecting volatile organic compounds in complex food matrices like nut-based beverages [7]. Key optimized parameters include:
 - **Fiber Coating:** DVB/Carboxen/PDMS [7]
 - **Extraction Temperature:** 60°C [7]
 - **Extraction Time:** 40 min [7]
 - **Sample Volume:** 2 mL [7]

Based on these techniques, the general workflow for analyzing such a compound can be summarized as follows:



[Click to download full resolution via product page](#)

Guidance for Developing Your Validation Protocol

To create a comprehensive purity validation guide, you will likely need to consult specialized analytical chemistry resources. Here are some steps you can take:

- **Consult Pharmacopoeial Methods:** For definitive protocols, check the general chapters on gas chromatography in **USP <621>** or **Ph. Eur. 2.2.28**.
- **Define Validation Parameters:** Your guide should cover standard validation criteria, including **specificity, precision, accuracy, linearity, range, and robustness**.
- **Benchmark Against Alternatives:** As requested in your guide, you could compare GC with other techniques like **LC-MS** or **NMR** for purity assessment, discussing the advantages of GC for volatile analytes.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. China 6 - Methyl - 1 - heptanol | CAS 1653-40-3 Manufacturers Suppliers... [leapchem.com]
2. 1-Heptanol, 6-methyl- - the NIST WebBook [webbook.nist.gov]
3. -Methylheptanol | 1653-40-3 [chemicalbook.com]
4. Localization of α 2u-globulin in the acinar cells of preputial... | PLOS One [journals.plos.org]
5. Analysis of the changes of volatile flavor compounds in a ... [sciencedirect.com]
6. HS-GC-IMS with sensory evaluation technique to analyze ... [pmc.ncbi.nlm.nih.gov]
7. Determination of Volatile Compounds in Nut-Based Milk Alternative... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [validation of 6-Methyl-1-heptanol purity by GC]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b581708#validation-of-6-methyl-1-heptanol-purity-by-gc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com